

In-Depth Technical Guide: Physical and Mechanical Properties of Scotchbond 2

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Compound of Interest

Compound Name: *scotchbond 2*

CAS No.: *122392-71-6*

Cat. No.: *B1169496*

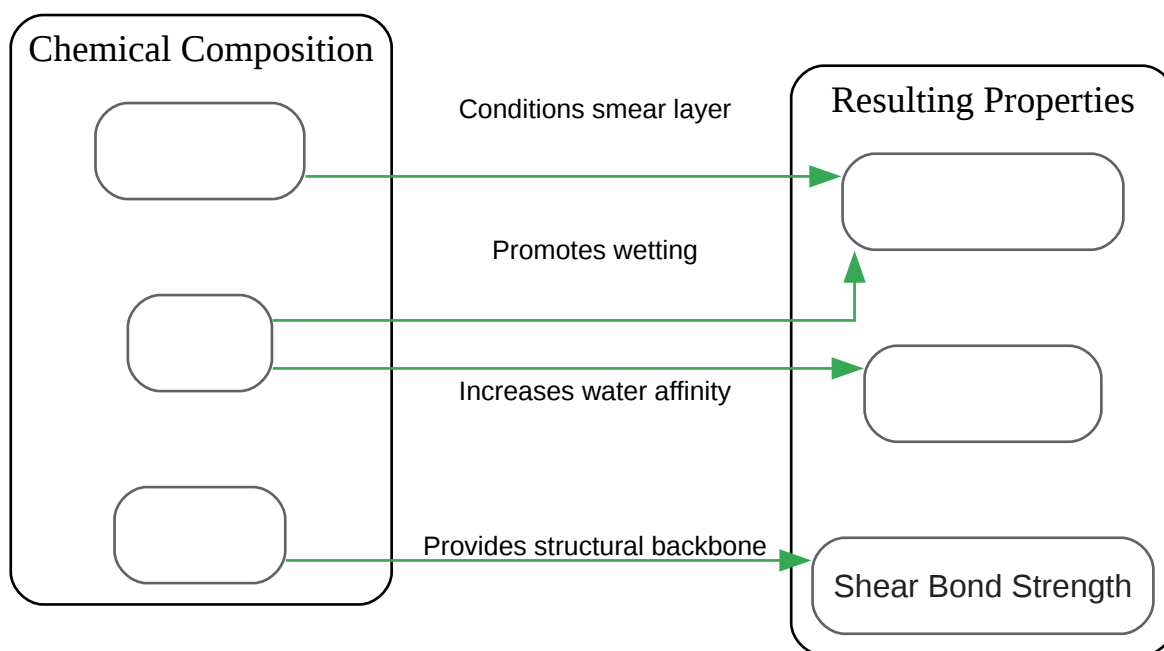
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This technical guide provides a comprehensive overview of the core physical and mechanical properties of **Scotchbond 2**, a second-generation dental adhesive. Designed for researchers, scientists, and drug development professionals, this document synthesizes available data into a structured format, offering detailed experimental methodologies and visual representations of key concepts.

Chemical Composition and Bonding Mechanism

Scotchbond 2 is classified as a second-generation dental adhesive system. Its bonding mechanism primarily relies on a chemical interaction with the dentin smear layer. The system consists of a dentin primer and a dental adhesive. The primer, containing maleic acid and 2-hydroxyethyl methacrylate (HEMA), modifies the smear layer. The adhesive resin, which includes Bis-GMA and HEMA, then bonds to this primed surface. This approach aimed to improve upon the low bond strengths of first-generation adhesives by creating a more intimate connection with the tooth structure.

Below is a diagram illustrating the relationship between the key chemical components of **Scotchbond 2** and its resulting properties.



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Chemical components and their influence on properties.

Quantitative Physical and Mechanical Properties

The following tables summarize the available quantitative data for the key physical and mechanical properties of **Scotchbond 2**. It is important to note that values can vary depending on the specific experimental conditions and testing methodologies employed.

Property	Value / Range	Notes
Shear Bond Strength to Dentin	2 - 17.5 MPa	Values are highly dependent on the testing methodology, substrate condition, and operator technique.
Adhesive Film Thickness	50 - 500 μ m	Within this range, the thickness does not appear to significantly impact shear bond strength. A thickness of 1000 μ m has been shown to reduce bond strength.
pH of Primer	Acidic (exact value not specified)	The acidic nature of the primer, containing maleic acid, is crucial for conditioning the dentin smear layer.

Note: Data for tensile bond strength, flexural strength, modulus of elasticity, and viscosity of **Scotchbond 2** are not readily available in the reviewed literature. This is common for older dental materials where research focused primarily on bond strength.

Experimental Protocols

The following section details a generalized experimental protocol for determining the shear bond strength of a dental adhesive like **Scotchbond 2** to dentin. This protocol is a composite of methodologies described in various studies.

Protocol: Shear Bond Strength Testing

1. Tooth Preparation:

- Extracted human third molars are cleaned of any soft tissue and stored in a solution (e.g., 0.5% chloramine-T) to prevent bacterial growth.
- The occlusal enamel is removed using a low-speed diamond saw under water cooling to expose a flat dentin surface.

- The dentin surface is polished with a series of silicon carbide papers (e.g., 320, 400, and 600-grit) under running water to create a standardized smear layer.

2. Bonding Procedure:

- The prepared dentin surface is rinsed with water and gently air-dried, leaving a visibly moist surface.
- The **Scotchbond 2** primer is applied to the dentin surface with a microbrush and left undisturbed for the manufacturer-recommended time (typically 30-60 seconds).
- A gentle stream of air is used to evaporate the solvent from the primer.
- The **Scotchbond 2** adhesive is then applied in a thin, uniform layer and light-cured according to the manufacturer's instructions (e.g., 20-30 seconds with a dental curing light).

3. Composite Resin Buildup:

- A cylindrical mold (e.g., 3mm in diameter and 3mm in height) is placed over the bonded dentin surface.
- A composite resin material is incrementally packed into the mold and light-cured in layers to create a composite cylinder bonded to the dentin.

4. Storage and Thermocycling (Optional):

- The bonded specimens are stored in distilled water at 37°C for 24 hours to allow the bond to mature.
- For studies evaluating bond durability, specimens may be subjected to thermocycling (e.g., 500 cycles between 5°C and 55°C) to simulate temperature changes in the oral environment.

5. Shear Bond Strength Testing:

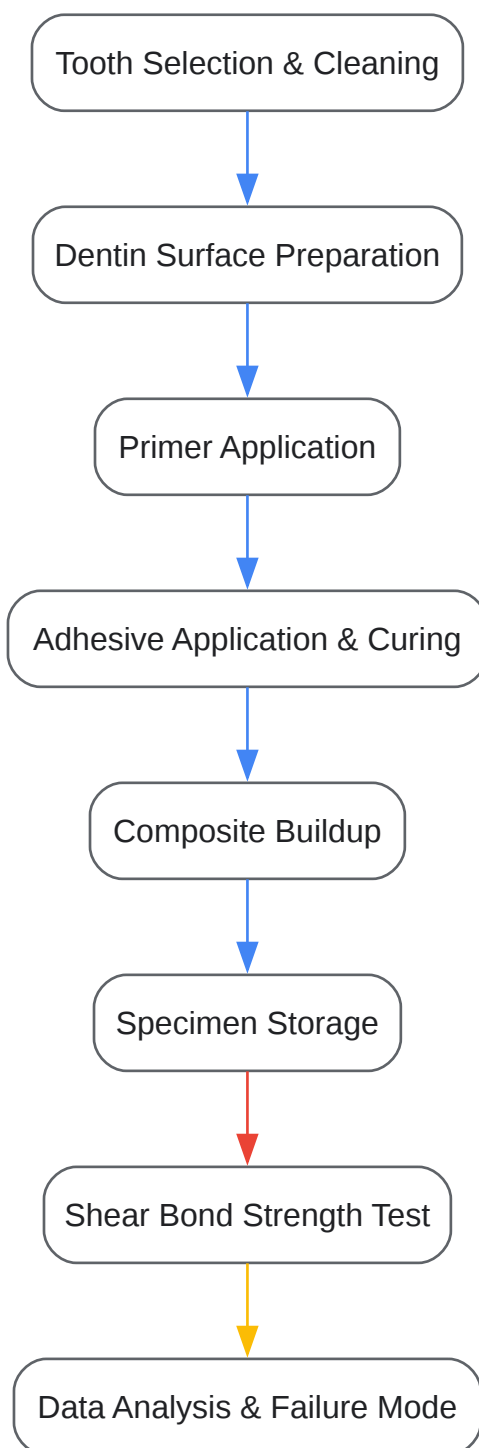
- The specimen is mounted in a universal testing machine.
- A shear load is applied to the base of the composite cylinder at a constant crosshead speed (e.g., 0.5 mm/min) until fracture occurs.
- The force at which the bond fails is recorded in Newtons (N).

6. Data Analysis:

- The shear bond strength is calculated in megapascals (MPa) by dividing the failure load (N) by the bonded surface area (mm²).

- The fractured surfaces are examined under a stereomicroscope to determine the mode of failure (e.g., adhesive, cohesive in dentin, cohesive in composite, or mixed).

The following diagram illustrates a typical experimental workflow for shear bond strength testing.



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Workflow for shear bond strength testing.

Conclusion

Scotchbond 2 represented a significant step in the evolution of dental adhesives, demonstrating improved shear bond strength to dentin compared to its predecessors. Its chemical composition, based on maleic acid and HEMA, allowed for a more effective interaction with the dentin smear layer. While comprehensive data on all its physical and mechanical properties are limited in contemporary literature, the available information, particularly on shear bond strength, provides valuable insights for researchers in the field of dental materials and drug development. The methodologies outlined in this guide for bond strength testing remain fundamental in the evaluation of adhesive systems.

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